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impact of buffer components on Cy5.5 azide stability

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Compound of Interest		
Compound Name:	Cy5.5 azide	
Cat. No.:	B14094845	Get Quote

Technical Support Center: Cy5.5 Azide Stability

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the impact of buffer components on the stability of **Cy5.5 azide**. Below you will find troubleshooting guides and frequently asked questions to ensure the optimal performance of this fluorophore in your experiments.

Troubleshooting Guide

This guide addresses specific issues you may encounter related to **Cy5.5 azide** stability.

1. Why is the fluorescence intensity of my **Cy5.5 azide** solution lower than expected after dissolution or storage?

There are several potential causes for a decrease in fluorescence intensity:

- Photobleaching: Prolonged exposure to light can cause irreversible damage to the fluorophore. Always store and handle Cy5.5 azide solutions in the dark.
- Presence of Reducing Agents: Strong reducing agents can degrade the azide group, affecting its reactivity and potentially the fluorophore's stability.
- Suboptimal pH: While Cy5.5 is stable over a wide pH range, extreme pH values outside of the recommended 4-10 range can affect its stability.[1][2][3]

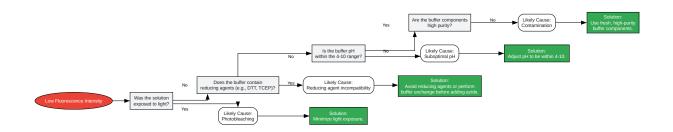


Troubleshooting & Optimization

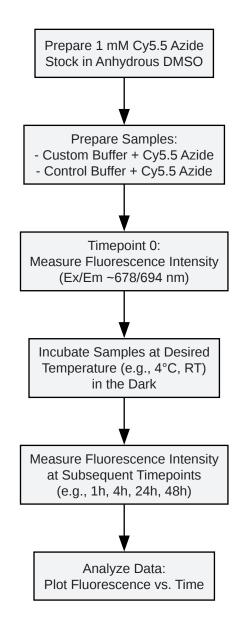
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•	 Contamination: Contaminants in your buffer or solvent could be quenching the fluorescence 		
S	Solution Workflow:		









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References

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